

Navigating the Biophysical Landscape: A Technical Guide to DPhPC

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Compound of Interest

Compound Name: *DPhPC*

Cat. No.: *B15604971*

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For researchers, scientists, and professionals in drug development, 1,2-diphytanoyl-sn-glycero-3-phosphocholine (**DPhPC**) stands as a cornerstone lipid for in vitro studies. Its unique properties make it an invaluable tool for creating stable model membranes to investigate ion channels, membrane proteins, and drug delivery systems. This in-depth technical guide provides a comprehensive overview of **DPhPC**, including its chemical identity, material safety data, experimental protocols, and its role in biophysical research.

Core Properties and Identification

DPhPC is a synthetic phospholipid distinguished by its branched phytanoyl acyl chains. This structural feature imparts exceptional stability and very low ion and water permeability to lipid bilayers, making them an ideal matrix for reconstituting and studying membrane proteins.^[1]

Property	Value	Reference
CAS Number	207131-40-6	
Molecular Formula	C ₄₈ H ₉₆ NO ₈ P	
Molecular Weight	846.25 g/mol	
Appearance	Off-white solid	
Purity	>98%	
Solubility	Soluble in chloroform	
Storage Temperature	-20°C	

Material Safety and Handling

While a comprehensive Material Safety Data Sheet (MSDS) for **DPhPC** is not readily available in public domains, information from suppliers and related compounds suggests the following handling and safety precautions.

Aspect	Recommendation
Handling	Avoid inhalation, and contact with skin and eyes. Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
Storage	Store in a tightly sealed container in a freezer at -20°C. For long-term storage, it is recommended to store under an inert gas like argon or nitrogen.
First Aid (General)	Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Skin Contact: Wash off with soap and plenty of water. Inhalation: Move to fresh air. Ingestion: Rinse mouth with water. Seek medical attention if symptoms persist.
Stability	Stable under recommended storage conditions. Avoid exposure to strong oxidizing agents.

Experimental Protocols and Applications

DPhPC is predominantly used in the formation of liposomes and planar lipid bilayers for a variety of biophysical and pharmaceutical research applications.

Liposome Preparation via Sonication

This protocol outlines a general method for preparing **DPhPC** liposomes, which can be adapted for encapsulating drugs or other molecules.

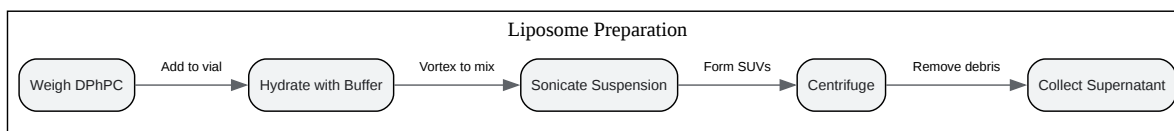
Materials:

- **DPhPC** powder
- Buffer of choice (e.g., 20 mM HEPES, 100 mM NaCl, pH 7.4)
- Glass vial

- Probe-tip sonicator
- Microcentrifuge

Procedure:

- Weigh the desired amount of **DPhPC** powder and transfer it to a clean glass vial.
- Add the appropriate volume of buffer to achieve the desired lipid concentration.
- Vortex the mixture to hydrate the lipid powder, which will result in a milky white suspension of multilamellar vesicles (MLVs).
- To create smaller, unilamellar vesicles (SUVs), sonicate the suspension using a probe-tip sonicator. A typical setting is a 20% duty cycle with pulses of 2 seconds followed by a 2-second rest period to prevent overheating.[2][3]
- Repeat the sonication cycle several times. The total sonication time will influence the final size distribution of the liposomes.[3]
- After sonication, centrifuge the sample to pellet any titanium particles from the sonicator probe and larger, unreconstituted lipid aggregates.[2]
- Carefully collect the supernatant containing the liposome suspension.



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Fig 1. Workflow for **DPhPC** liposome preparation.

Ion Channel Reconstitution in Planar Lipid Bilayers

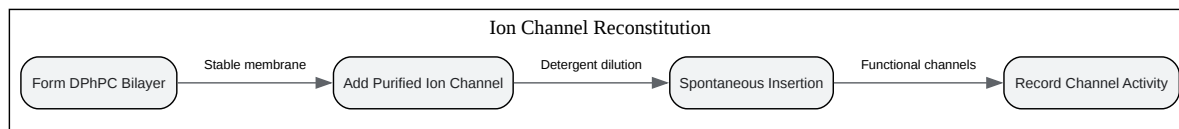
DPhPC's high electrical resistance and stability make it an excellent choice for creating planar lipid bilayers to study the function of reconstituted ion channels via electrophysiology.[\[1\]](#)

Materials:

- **DPhPC** in a suitable organic solvent (e.g., decane)
- Aperture substrate (e.g., Teflon cup with a small hole)
- Aqueous buffer solution (e.g., 1 M KCl)
- Ag/AgCl electrodes
- Purified ion channel protein
- Electrophysiology amplifier and data acquisition system

Procedure:

- Form a **DPhPC** bilayer across the aperture in the substrate by "painting" a small amount of the lipid solution over the hole. The bilayer will spontaneously thin and form a solvent-free membrane.
- Verify the formation and stability of the bilayer by measuring its capacitance and resistance. A stable **DPhPC** bilayer will have a high resistance (in the GΩ range).
- Introduce the purified ion channel protein, often solubilized in a mild detergent, to the aqueous solution on one side of the bilayer.
- The ion channels will spontaneously insert into the **DPhPC** bilayer.
- Record the ion channel activity using the Ag/AgCl electrodes and an electrophysiology setup. The high resistance of the **DPhPC** membrane allows for the detection of single-channel currents in the picoampere range.[\[1\]](#)

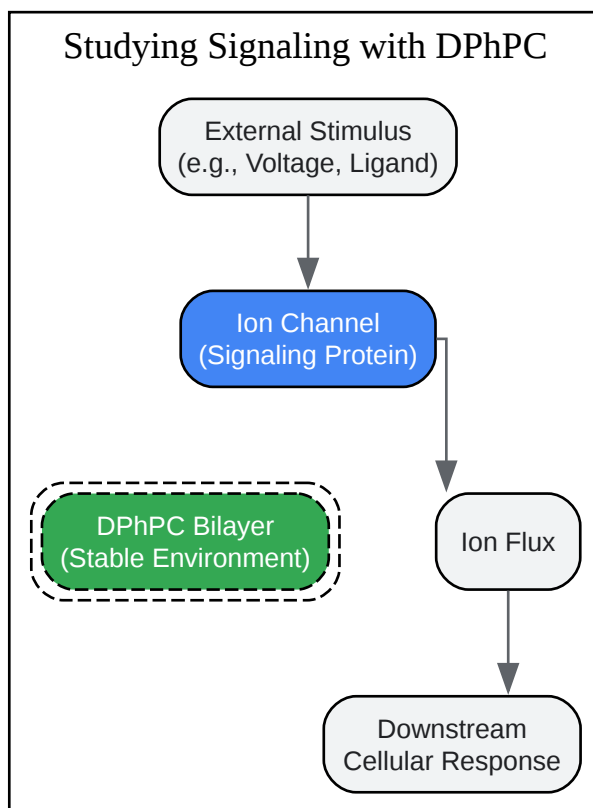


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Fig 2. Workflow for ion channel reconstitution.

Role in Signaling Pathway Research

It is important to note that **DPhPC** itself is not typically considered a signaling molecule. Instead, its utility lies in providing a stable and inert environment to study the signaling functions of other molecules, particularly ion channels which are critical components of numerous signaling pathways. The low intrinsic conductivity of **DPhPC** bilayers ensures that any measured electrical signals are due to the activity of the reconstituted protein of interest.



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Fig 3. **DPhPC** as a tool for studying ion channel signaling.

Conclusion

DPhPC is a versatile and robust phospholipid that serves as a fundamental tool for researchers in biophysics and drug development. Its unique chemical structure provides the stability necessary to create reliable model membranes for a wide range of in vitro assays. By understanding its properties and employing established experimental protocols, scientists can effectively leverage **DPhPC** to advance our understanding of membrane protein function and to develop novel therapeutic delivery systems.

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